

An In-depth Technical Guide to 5-Bromo-1,3-benzodioxole-4-carboxaldehyde

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Compound of Interest

Compound Name: 5-Bromo-1,3-benzodioxole-4-carboxaldehyde

Cat. No.: B183006

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromo-1,3-benzodioxole-4-carboxaldehyde**, a significant chemical intermediate in organic synthesis and drug discovery. This document outlines its chemical properties, synthesis protocols, key applications, and safety information, presented in a format tailored for scientific and research applications.

Chemical and Physical Properties

5-Bromo-1,3-benzodioxole-4-carboxaldehyde is a substituted aromatic aldehyde. Its core structure consists of a benzodioxole ring system, which is a common motif in many biologically active compounds. The presence of a bromine atom and an aldehyde functional group makes it a versatile precursor for a variety of chemical transformations.

Table 1: Physicochemical Properties of **5-Bromo-1,3-benzodioxole-4-carboxaldehyde**

Property	Value	Reference
Molecular Weight	229.03 g/mol	[1]
Molecular Formula	C ₈ H ₅ BrO ₃	[1]
CAS Number	72744-54-8	
Appearance	Off-white solid/powder	[2]
Melting Point	162-166 °C	[3]
IUPAC Name	5-bromo-1,3-benzodioxole-4-carbaldehyde	[1]
Canonical SMILES	<chem>C1OC2=C(O1)C(=C(C=C2)Br)C=O</chem>	[1]
InChI Key	RVCGOVWXRITJA-UHFFFAOYSA-N	[1]

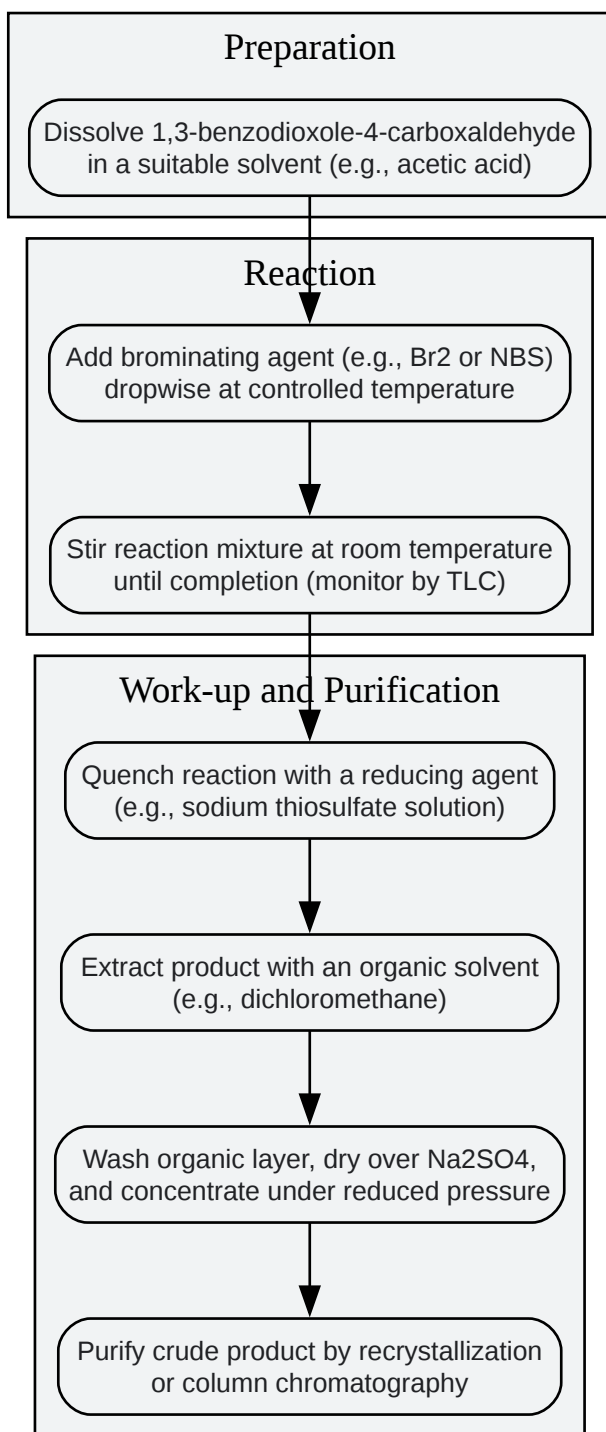
Synthesis and Experimental Protocols

The primary route for the synthesis of **5-Bromo-1,3-benzodioxole-4-carboxaldehyde** is through the direct bromination of its precursor, 1,3-benzodioxole-4-carboxaldehyde (also known as piperonal).[4] Below is a representative experimental protocol based on common bromination methods for activated aromatic rings.

Synthesis via Direct Bromination

This protocol describes the electrophilic aromatic substitution reaction to introduce a bromine atom onto the benzodioxole ring.

Experimental Workflow



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Caption: Workflow for the synthesis of **5-Bromo-1,3-benzodioxole-4-carboxaldehyde**.

Materials:

- 1,3-benzodioxole-4-carboxaldehyde
- N-Bromosuccinimide (NBS) or Bromine (Br_2)
- Acetic acid or other suitable solvent
- Dichloromethane (or other extraction solvent)
- Saturated sodium bicarbonate solution
- Saturated sodium thiosulfate solution
- Anhydrous sodium sulfate
- Standard laboratory glassware and magnetic stirrer

Protocol:

- In a round-bottom flask, dissolve 1,3-benzodioxole-4-carboxaldehyde in glacial acetic acid.
- Cool the mixture in an ice bath to 0-5 °C.
- Slowly add a stoichiometric equivalent of N-Bromosuccinimide (NBS) portion-wise, or bromine dropwise, while maintaining the temperature.
- After the addition is complete, allow the reaction to warm to room temperature and stir for several hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Once the starting material is consumed, pour the reaction mixture into water and quench with a saturated solution of sodium thiosulfate to remove any unreacted bromine.
- Neutralize the mixture with a saturated sodium bicarbonate solution.
- Extract the aqueous layer with dichloromethane.
- Combine the organic extracts, wash with brine, dry over anhydrous sodium sulfate, and filter.

- Remove the solvent under reduced pressure to yield the crude product.
- Purify the crude solid by recrystallization from a suitable solvent system (e.g., ethanol/water) to obtain pure **5-Bromo-1,3-benzodioxole-4-carboxaldehyde**.

Applications in Research and Development

5-Bromo-1,3-benzodioxole-4-carboxaldehyde is a valuable building block in organic synthesis, particularly for the development of novel compounds in the pharmaceutical and agrochemical industries.

- **Intermediate for Drug Discovery:** The benzodioxole moiety is present in numerous pharmacologically active molecules. The bromo- and aldehyde- functionalities of this compound serve as handles for further chemical modifications, such as cross-coupling reactions (e.g., Suzuki, Heck, Sonogashira), reductive aminations, and Wittig reactions, to generate diverse molecular scaffolds for screening.
- **Precursor for Natural Products and Analogues:** It can be used in the total synthesis or derivatization of natural products containing the benzodioxole core.
- **Agrochemical Synthesis:** It is a precursor to compounds like piperonyl butoxide, a synergist used to enhance the efficacy of pesticides.[\[5\]](#)
- **Fluorescent Probes and Materials Science:** The aromatic system can be elaborated to create fluorescent molecules for bioimaging applications or incorporated into novel materials.[\[3\]](#)

Spectroscopic Data

Characterization of **5-Bromo-1,3-benzodioxole-4-carboxaldehyde** is typically performed using standard spectroscopic methods.

- **Nuclear Magnetic Resonance (NMR):** ^1H and ^{13}C NMR spectroscopy are used to confirm the structure and purity of the compound. Links to spectral data can be found on databases such as PubChem.[\[1\]](#)
- **Infrared (IR) Spectroscopy:** The IR spectrum will show characteristic peaks for the aldehyde C=O stretch (around 1680-1700 cm^{-1}) and C-H stretch (around 2720 and 2820 cm^{-1}), as

well as absorptions corresponding to the aromatic ring and the C-O-C stretches of the dioxole ring.[1]

Safety and Handling

5-Bromo-1,3-benzodioxole-4-carboxaldehyde should be handled with appropriate safety precautions in a laboratory setting.

Table 2: GHS Hazard Information

Hazard Class	Category	Hazard Statement
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2A	H319: Causes serious eye irritation
Specific target organ toxicity – single exposure (Respiratory system)	3	H335: May cause respiratory irritation

Source:[2]

Precautionary Statements:

- Prevention: Avoid breathing dust. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves, eye protection, and face protection.[2]
- Response:
 - IF ON SKIN: Wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[2]
 - IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[2]

- IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.[6]
- Storage: Store in a well-ventilated place. Keep container tightly closed. Store locked up.[2][6]
- Disposal: Dispose of contents/container to an approved waste disposal plant.[6]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or goggles.
- Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat.
- Respiratory Protection: Use a NIOSH-approved respirator if dust is generated and ventilation is inadequate.

Always consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical.

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